

Clinical Efficacy of Saxagliptin vs. Placebo in HbA1c Reduction

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Compound Focus: Saxagliptin Hydrate

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Trial Parameter	Saxagliptin 5 mg + Insulin	Placebo + Insulin	Details
HbA1c Reduction (52 weeks)	-0.75% [1]	-0.38% [1]	Baseline HbA1c: ~8.7% in both groups [1]
Statistical Significance	$p < 0.0001$ (vs. placebo) [1]		
Patients achieving HbA1c <7%	21.3% [1]	8.7% [1]	
Study Design	A 52-week, multi-center, randomized, placebo-controlled, double-blind Phase 3b trial [1]		
Patient Population	455 adults with type 2 diabetes inadequately controlled on insulin therapy (with or without metformin) [1]		

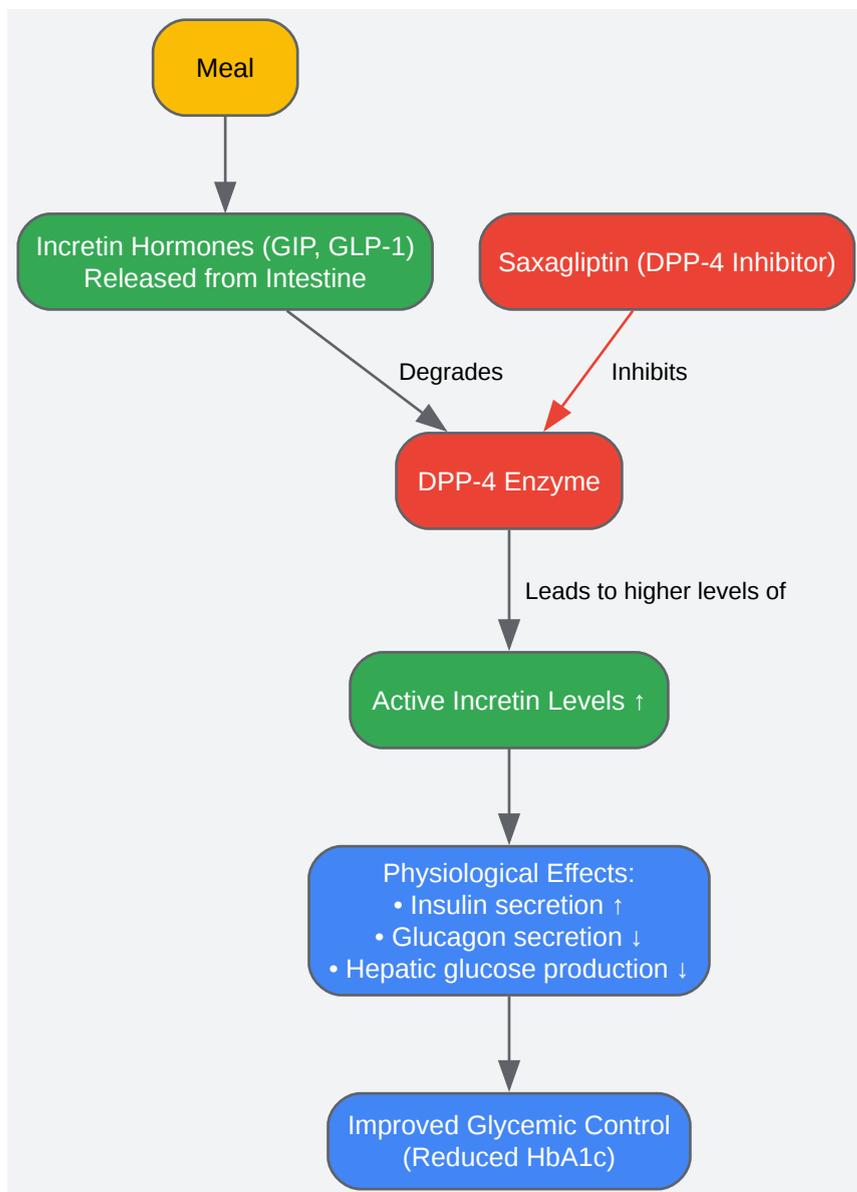
Detailed Experimental Protocol

For research and reproducibility purposes, here is a detailed breakdown of the methodology used in the key clinical trial cited above.

- **Trial Design and Duration:** The study was a **Phase 3b, multi-center, randomized, placebo-controlled, double-blind** investigation. It consisted of an initial 24-week period followed by a 28-week extension, for a total treatment duration of 52 weeks [1].
- **Patient Population:** The trial enrolled **455 adults (ages 18-78)** with type 2 diabetes. Key inclusion criteria were inadequate glycemic control despite ongoing insulin therapy, defined as a baseline **HbA1c between 7.5% and 11.0%** (mean baseline: 8.7%). Sixty-nine percent of patients were also being treated with a stable dose of metformin [1].
- **Intervention and Dosing:** Patients were randomized to receive either once-daily **5 mg saxagliptin** (n=304) or **placebo** (n=151), added to their existing insulin regimen. During the first 24 weeks, patients were advised to maintain stable insulin doses, which could be decreased to manage hypoglycemia. During the extension period, all patients could adopt a flexible insulin titration regimen [1].
- **Primary Endpoint:** The primary efficacy measure was the **mean change in HbA1c from baseline** after 52 weeks of treatment [1].

Mechanism of Action Underlying Efficacy

Saxagliptin's efficacy stems from its targeted mechanism of action as a dipeptidyl peptidase-4 (DPP-4) inhibitor. The diagram below illustrates this glucose-dependent pathway.



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This mechanism is glucose-dependent, which is associated with a low risk of hypoglycemia when saxagliptin is used without insulin or insulin secretagogues [2] [3].

Key Takeaways for Researchers

- **Sustained Efficacy:** The data demonstrates that the HbA1c-lowering effect of saxagliptin is not only statistically significant but also **maintained over a long-term (52-week) period** [1].
- **Complementary Role:** Saxagliptin provides an effective oral adjunct therapy for patients requiring intensification of treatment beyond insulin alone, resulting in a significantly higher proportion of

patients achieving recognized glycemic targets (HbA1c <7%) [1].

- **Safety in Combination:** In this trial, the addition of saxagliptin to insulin did not increase the overall rate of adverse events or confirmed hypoglycemia compared to placebo added to insulin [1].

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References

1. ONGLYZA™ (saxagliptin) When Added to Insulin in Adults ... [news.bms.com]
2. Saxagliptin: A Clinical Review in the Treatment of Type 2 ... [sciencedirect.com]
3. Saxagliptin: Uses, Interactions, Mechanism of Action [go.drugbank.com]

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